Technical Application Note: Analytical Profiling of 2-Amino-4-methylpentanenitrile Hydrochloride

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Compound of Interest	
Compound Name:	*2-Amino-4-methylpentanenitrile hydrochloride*
CAS No.:	*72177-82-3*
Cat. No.:	*B2801519*

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Introduction & Chemical Context

2-Amino-4-methylpentanenitrile hydrochloride (CAS: 16661-86-4 for L-isomer) is the alpha-aminonitrile precursor to the amino acid Leucine.[1] In drug development, it serves as a "warhead" scaffold or a chiral building block.

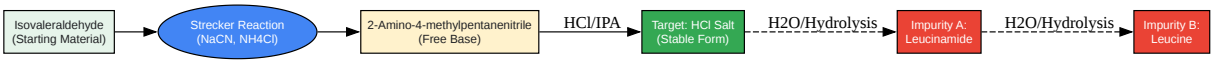
- Molecular Formula: $C_6H_{12}N_2$[1][2][3]·HCl
- Molecular Weight: 148.63 g/mol [1]
- Key Functional Groups: Primary Amine (protonated as HCl salt), Nitrile (cyano group).
- Critical Quality Attributes (CQAs):
  - Assay/Potency: Typically >98.0%.[3][4]
  - Chiral Purity: Critical if used for stereoselective synthesis (L-isomer vs. D-isomer).

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- Stability: Prone to hydrolysis (yielding Leucinamide and Leucine) and thermal degradation (releasing HCN).

Synthesis & Degradation Logic

Understanding the synthesis pathway is essential for identifying potential impurities.



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Figure 1: Synthesis via Strecker reaction and potential hydrolytic degradation pathways.

Identification Protocols (Qualitative)

Before quantitative assay, the identity of the salt must be confirmed.

Infrared Spectroscopy (FT-IR)

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Key Spectral Features:
  - Nitrile (-C≡N): A distinct, sharp band at 2230–2250 cm^{-1}. Note: This band can be weak in alpha-aminonitriles but is diagnostic.
  - Amine Salt (NH_3^+): Broad, strong absorption between 2800–3200 cm^{-1} (N-H stretching), often obscuring C-H stretches.
  - Fingerprint: Comparison against a reference standard is mandatory.

Nuclear Magnetic Resonance (NMR)

- Solvent: DMSO-d_6 or D_2O.
- ^1H NMR (400 MHz, DMSO-d_6):

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- δ 0.9 ppm: Doublet (6H) – Isopropyl methyl groups.
- δ 1.6-1.8 ppm: Multiplet (3H) – Methine and methylene protons of the isobutyl chain.
- δ 4.6 ppm: Triplet (1H) – Alpha-proton (CH-CN).[1]
- δ 9.0+ ppm: Broad singlet (3H) – Ammonium protons (NH_3^+).[1]

Quantitative Purity & Assay: HPLC Protocol

Challenge: The molecule lacks a strong UV chromophore (only the nitrile group absorbs weakly <210 nm) and is highly polar, leading to poor retention on standard C18 columns. Solution: Use Ion-Pairing RP-HPLC or a HILIC mode. The protocol below uses a robust Ion-Pairing method validated for polar amine salts.

Method A: Ion-Pairing Reverse Phase HPLC (Recommended)[1]

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Parameter	Specification	Rationale
Column	C18, 250 x 4.6 mm, 5 µm (e.g., Waters Symmetry or Agilent Zorbax SB-C18)	Standard stationary phase; ion-pairing agent modifies surface.
Mobile Phase A	0.1% Octanesulfonic Acid Sodium Salt in Water (pH 2.5 with H_3PO_4)	Ion-pairing agent retains the positively charged amine; low pH suppresses silanol activity. [1]
Mobile Phase B	Acetonitrile (HPLC Grade)	Organic modifier for elution.
Gradient	Isocratic: 80% A / 20% B	Stable baseline for low-UV detection.[1]
Flow Rate	1.0 mL/min	Standard backpressure management.[1]
Detection	UV @ 210 nm	Maximizes sensitivity for the nitrile group.
Column Temp	30°C	Improves reproducibility of retention times.
Injection Vol	10–20 µL	Higher volume compensates for low UV extinction coefficient.[1]
Diluent	Mobile Phase A	Matches initial conditions to prevent peak distortion.[1]

System Suitability Criteria:

- Tailing Factor: < 2.0 (Amines tend to tail; ion-pairing mitigates this).
- Theoretical Plates: > 5000.
- RSD (n=6): < 2.0% for the main peak area.

Method B: Chiral HPLC (For Enantiomeric Excess)

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If the L-isomer is the target, achiral HPLC (Method A) cannot distinguish enantiomers.

- Column: Chiralpak AD-H or Crownpak CR(+) (specifically for amino acids/amines).
- Mobile Phase: Perchloric acid (pH 1.5) / Methanol (for Crownpak).
- Detection: UV 210 nm or Refractive Index (RI).

Absolute Assay: Titrimetric Methods

HPLC determines purity (% area), but Titration determines assay (% w/w), accounting for moisture and inorganic salts.

Potentiometric Titration (Chloride Content)

This confirms the stoichiometry of the Hydrochloride salt.[1]

- Titrant: 0.1 N Silver Nitrate ($AgNO_3$).
- Electrode: Silver/Silver Chloride combination electrode.
- Solvent: Water (50 mL) + 1 mL Nitric Acid.[1]
- Calculation:

  (Where V=Volume consumed, N=Normality, W=Weight of sample)

Non-Aqueous Titration (Amine Content)[1]

- Titrant: 0.1 N Perchloric Acid in Glacial Acetic Acid.
- Solvent: Glacial Acetic Acid + Mercuric Acetate (to sequester the chloride ion, allowing the amine to be titrated).
- Indicator: Crystal Violet (or Potentiometric detection).
- Endpoint: Blue to Blue-Green.
- Note: This method is specific to the basic nitrogen.[1]

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Residual Solvents (GC-Headspace)

Since the synthesis likely involves solvents like Isopropanol, Methanol, or Ethyl Acetate, GC-HS is mandatory.

- Column: DB-624 or equivalent (G43 phase).
- Carrier Gas: Nitrogen or Helium (Flow 1.0 mL/min).
- Injector: Split 10:1, 200°C.
- Detector: FID, 250°C.
- Headspace Program: Incubate at 80°C for 20 mins.
- Sample Prep: Dissolve 100 mg in 10 mL DMF or DMSO (Water is avoided to prevent hydrolysis during heating).

Safety & Handling (Critical)

WARNING: Alpha-aminonitriles can release Hydrogen Cyanide (HCN) if exposed to strong bases or high temperatures.[1]

- pH Control: Never mix this compound with strong bases (NaOH, KOH) outside of a closed reactor. It will liberate free base and potentially decompose to release cyanide.
- Waste Disposal: All liquid waste from HPLC/Titration containing this substance should be treated as cyanide-contaminated waste (pH adjustment to >11 and treatment with Bleach/Hypochlorite to oxidize cyanide).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent moisture absorption and hydrolysis.

References

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